

# Application Notes and Protocols for R-Spondin in High-Throughput Screening Assays

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## Compound of Interest

Compound Name: *R-Psop*

Cat. No.: *B12427273*

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## Introduction

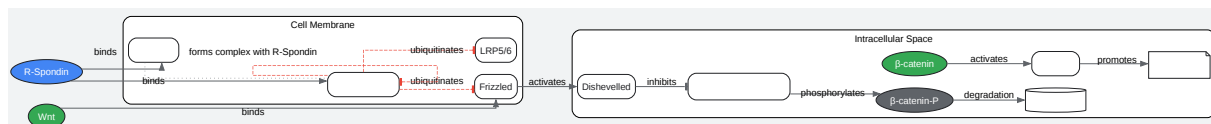
R-Spondins (Rspo) are a family of secreted proteins that act as potent sensitizers of the Wnt/ $\beta$ -catenin signaling pathway.[1] This signaling cascade is crucial for embryonic development, tissue homeostasis, and stem cell regulation.[2] The ability of R-Spondins to amplify Wnt signaling has made them indispensable reagents in the culture of organoids, providing a robust in vitro model system for studying organ development and disease. Furthermore, the modulation of the R-Spondin-Wnt axis presents a promising therapeutic target for a variety of diseases, including cancer and fibrotic disorders.[3][4]

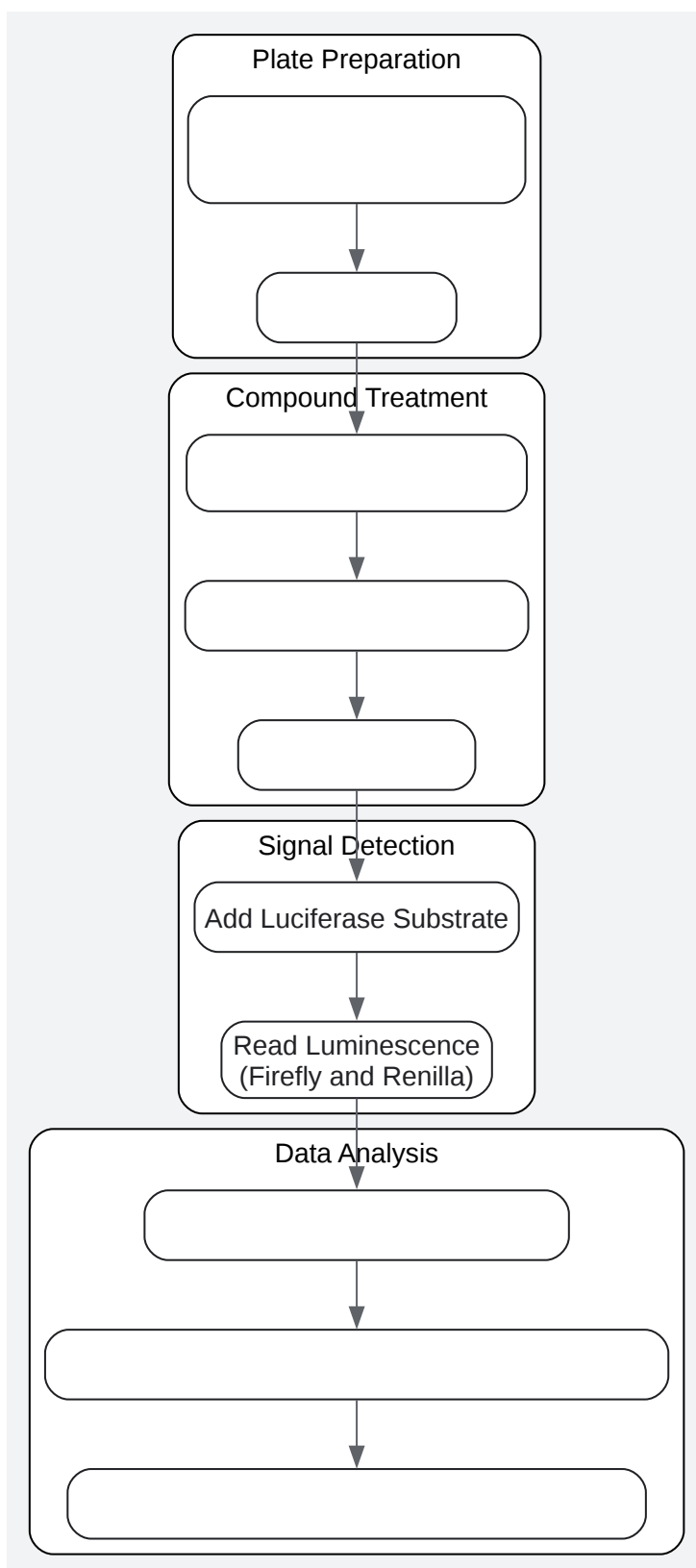
High-throughput screening (HTS) assays are essential for the discovery of novel therapeutic agents that can modulate this pathway. This document provides detailed application notes and protocols for utilizing R-Spondins in HTS assays, with a focus on cell-based reporter assays and their application in drug discovery.

## R-Spondin Signaling Pathway

R-Spondins enhance Wnt signaling through a unique mechanism involving two key cell surface receptors: the Leucine-rich repeat-containing G-protein coupled receptors (LGRs) 4, 5, and 6, which act as high-affinity R-Spondin receptors, and the transmembrane E3 ubiquitin ligases ZNRF3 and RNF43.[5]

In the absence of R-Spondin, ZNRF3 and RNF43 promote the turnover of Wnt receptors (Frizzled and LRP5/6), thereby attenuating Wnt signaling. When R-Spondin is present, it forms a bridge between LGRs and ZNRF3/RNF43, leading to the clearance of the E3 ligases from the cell membrane. This stabilizes the Wnt receptors on the cell surface, making the cell more responsive to Wnt ligands and amplifying the downstream  $\beta$ -catenin signaling cascade.





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